

"Antibacterial agent 99" CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antibacterial agent 99

Cat. No.: B12411955

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In-depth Technical Guide: Antibacterial Agent 99

CAS Number: 2452306-13-5 Molecular Formula: $C_{27}H_{27}BrN_2$

This document provides a comprehensive overview of "**Antibacterial agent 99**," a compound identified by the CAS number 2452306-13-5 and the molecular formula $C_{27}H_{27}BrN_2$. The available information primarily characterizes it as a potent antibacterial and antifungal agent.

Core Compound Information

"**Antibacterial agent 99**" is a chemical entity offered by several suppliers for research purposes. While detailed primary research literature on its development and mechanism of action is not readily available in public databases, its fundamental chemical and biological properties have been outlined.

Property	Value	Source
CAS Number	2452306-13-5	MedChemExpress, TargetMol
Molecular Formula	$C_{27}H_{27}BrN_2$	MedChemExpress
Molecular Weight	459.42	MedChemExpress

Biological Activity

"**Antibacterial agent 99**" is described as a potent antibacterial agent.[1] It has also been noted to exhibit antifungal properties. A key characteristic highlighted by suppliers is its lack of hemolytic activity, suggesting a degree of selectivity towards microbial cells over mammalian red blood cells.[1] However, without access to the primary scientific literature, a detailed quantitative analysis of its antibacterial spectrum (e.g., Minimum Inhibitory Concentrations against various bacterial strains) cannot be provided.

Experimental Protocols & Signaling Pathways

A thorough search of scientific and patent databases did not yield specific, reproducible experimental protocols for the synthesis or biological evaluation of the compound with CAS number 2452306-13-5. Similarly, information regarding its mechanism of action and any associated cellular signaling pathways is not publicly documented. Therefore, the creation of detailed experimental methodologies and signaling pathway diagrams is not possible at this time.

The absence of this information suggests that "**Antibacterial agent 99**" may be a relatively new compound, a commercial product not yet extensively described in peer-reviewed literature, or a compound described in literature under a different, currently unlinked identifier. Further investigation would be required, potentially through direct contact with the suppliers, to obtain more in-depth technical data.

Logical Relationship Diagram

While a detailed signaling pathway cannot be constructed, a logical workflow for the preliminary assessment of a novel antibacterial compound like "**Antibacterial agent 99**" can be visualized. This diagram outlines the typical progression from initial identification to basic characterization.

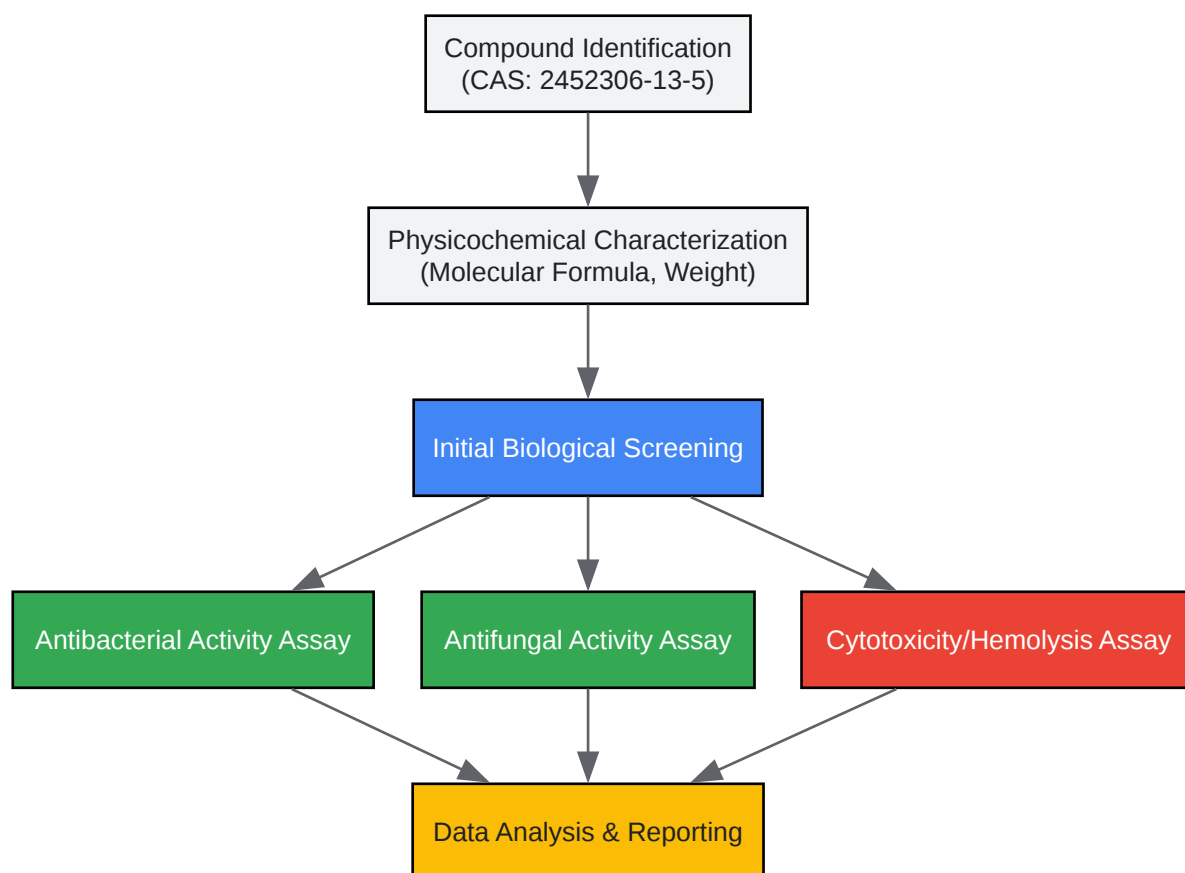


Figure 1. General Workflow for Antibacterial Agent Characterization

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References

- 1. Synthesis and biological evaluation of new 5-fluorouracil-substituted ampelopsin derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426
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